

Physical and chemical properties of 10-Acetoxy-8,9-epoxythymol isobutyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Acetoxy-8,9-epoxythymol
isobutyrate

Cat. No.: B018721

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In-Depth Technical Guide: 10-Acetoxy-8,9-epoxythymol Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and known biological properties of **10-Acetoxy-8,9-epoxythymol isobutyrate**, a naturally occurring thymol derivative. Due to the limited availability of data for this specific compound, this guide also draws upon information from closely related thymol analogs to provide a broader context for its potential characteristics and activities.

Chemical Identity and Physical Properties

10-Acetoxy-8,9-epoxythymol isobutyrate, more precisely identified as 10-acetoxy-8,9-epoxy-3-O-isobutyrylthymol, is a complex organic molecule belonging to the class of thymol derivatives. These compounds are often found in various plant species, notably within the Asteraceae family.

Table 1: Physical and Chemical Properties of **10-Acetoxy-8,9-epoxythymol Isobutyrate** and Related Compounds

Property	10-Acetoxy-8,9-epoxythymol Isobutyrate	10-Isobutyryloxy-8,9-epoxythymol isobutyrate
Molecular Formula	C ₁₈ H ₂₄ O ₅	C ₁₈ H ₂₄ O ₅
Molecular Weight	320.38 g/mol	320.38 g/mol
Appearance	Data not available	Solid
Boiling Point	Data not available	418.6±45.0 °C (Predicted)
Density	Data not available	1.123±0.06 g/cm ³ (Predicted)
Solubility	Data not available	Soluble in DMSO
Storage Temperature	Data not available	-20°C
CAS Number	Data not available	22518-06-5

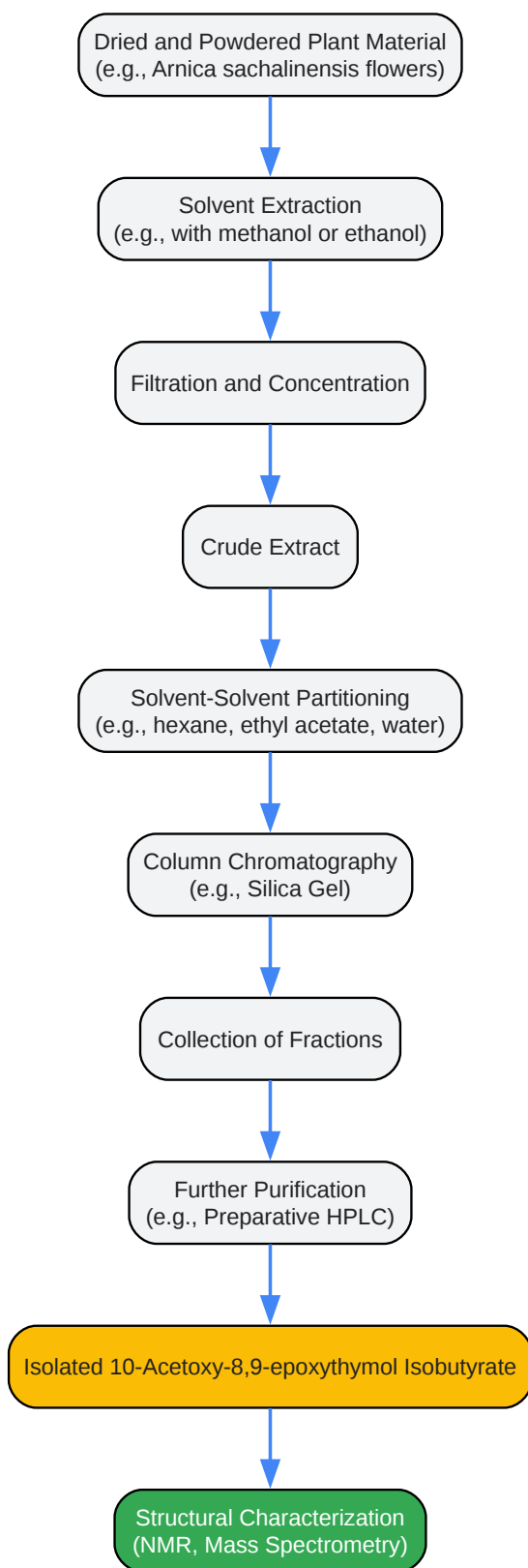
Note: Due to the scarcity of experimental data for **10-Acetoxy-8,9-epoxythymol isobutyrate**, some properties are inferred from its close structural analog, 10-isobutyryloxy-8,9-epoxythymol isobutyrate. These predicted values should be used with caution and require experimental verification.

Experimental Protocols

Isolation from Natural Sources

10-Acetoxy-8,9-epoxy-3-O-isobutyrylthymol has been isolated from the flowers of *Arnica sachalinensis*. While the detailed experimental protocol from the original study is not readily available, a general workflow for the isolation of thymol derivatives from plant material can be outlined.

Diagram 1: General Workflow for Isolation of Thymol Derivatives



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Caption: General experimental workflow for the isolation of thymol derivatives.

The process typically involves:

- **Extraction:** The dried and powdered plant material is subjected to extraction with an appropriate organic solvent, such as methanol or ethanol, to isolate a wide range of secondary metabolites.
- **Fractionation:** The crude extract is then fractionated using techniques like solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatographic Purification:** The resulting fractions are further purified using column chromatography over silica gel, followed by more refined techniques like preparative high-performance liquid chromatography (HPLC) to isolate the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is then determined using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Chemical Structure and Characterization

The structure of 10-Acetoxy-8,9-epoxy-3-O-isobutyrylthymol was established through mass spectrometry and NMR spectroscopy. These techniques provide crucial information about the molecular weight, elemental composition, and the connectivity of atoms within the molecule.

While the specific spectral data for this compound is not publicly available, researchers can expect to see characteristic signals in the ^1H and ^{13}C NMR spectra corresponding to the thymol backbone, the acetoxy group, the isobutyrate moiety, and the epoxy ring. High-resolution mass spectrometry would provide the exact molecular formula.

Biological Activity and Potential Signaling Pathways

Direct studies on the biological activity of **10-Acetoxy-8,9-epoxythymol isobutyrate** are limited. However, it has been reported to exhibit moderate antifeedant activity.

Given its structural similarity to other thymol derivatives, it is plausible that it may share some of their biological activities. Thymol and its derivatives are known to possess a broad spectrum of pharmacological effects, including antimicrobial, anti-inflammatory, and antioxidant properties.

The potential mechanisms of action for thymol derivatives often involve the modulation of key signaling pathways.

Diagram 2: Potential Signaling Pathways Modulated by Thymol Derivatives

- To cite this document: BenchChem. [Physical and chemical properties of 10-Acetoxy-8,9-epoxythymol isobutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018721#physical-and-chemical-properties-of-10-acetoxy-8-9-epoxythymol-isobutyrate]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com